

Technical Guide to the Safe Handling of Cabergoline-d5

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Compound of Interest

Compound Name: Cabergoline-d5

Cat. No.: B15619697

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data for **Cabergoline-d5**, compiled from available safety data sheets for cabergoline and its deuterated analogs. It is intended to provide guidance for laboratory personnel and researchers on the safe handling, storage, and disposal of this compound. Given that a specific Safety Data Sheet (SDS) for **Cabergoline-d5** is not readily available, this guide extrapolates from the known hazards of Cabergoline, as the isotopic labeling is not expected to significantly alter its toxicological properties.

Section 1: Chemical and Physical Properties

Cabergoline-d5 is a deuterated form of Cabergoline, a potent dopamine D2 receptor agonist. The following table summarizes its key chemical and physical data.

Property	Value	Reference
Chemical Name	(8β)-N-[3-(Dimethylamino)propyl]-N-[(ethylamino)carbonyl]-6-(2-propen-1-yl)-ergoline-8-carboxamide-d5	--INVALID-LINK--
Synonyms	FCE-21336-d5, Cabaser-d5, Dostinex-d5	--INVALID-LINK--
CAS Number	1426173-20-7	--INVALID-LINK--, --INVALID-LINK--
Molecular Formula	C ₂₆ H ₃₂ D ₅ N ₅ O ₂	--INVALID-LINK--, --INVALID-LINK--
Molecular Weight	456.64 g/mol	--INVALID-LINK--, --INVALID-LINK--
Appearance	Off-White to Pale Yellow Solid	--INVALID-LINK--
Melting Point	102-104 °C (for non-deuterated)	--INVALID-LINK--
Solubility	Soluble in ethyl alcohol, chloroform. Insoluble in water.	--INVALID-LINK--
Storage	2-8°C Refrigerator, Under Inert Atmosphere	--INVALID-LINK--

Section 2: Hazard Identification and Classification

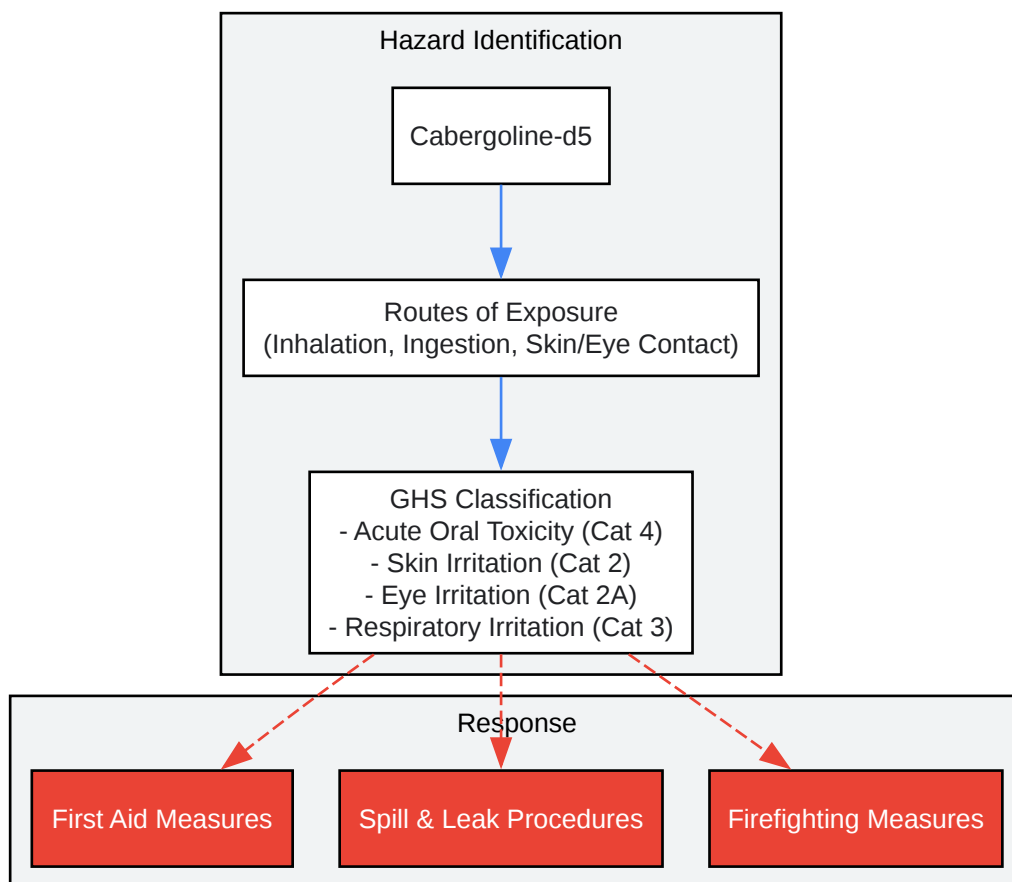
Cabergoline is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin/eye contact.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation

Data extrapolated from Cabergoline SDS.--INVALID-LINK--, --INVALID-LINK--

Hazard Identification Workflow



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Caption: Hazard identification and response pathway for **Cabergoline-d5**.

Section 3: Toxicological Information

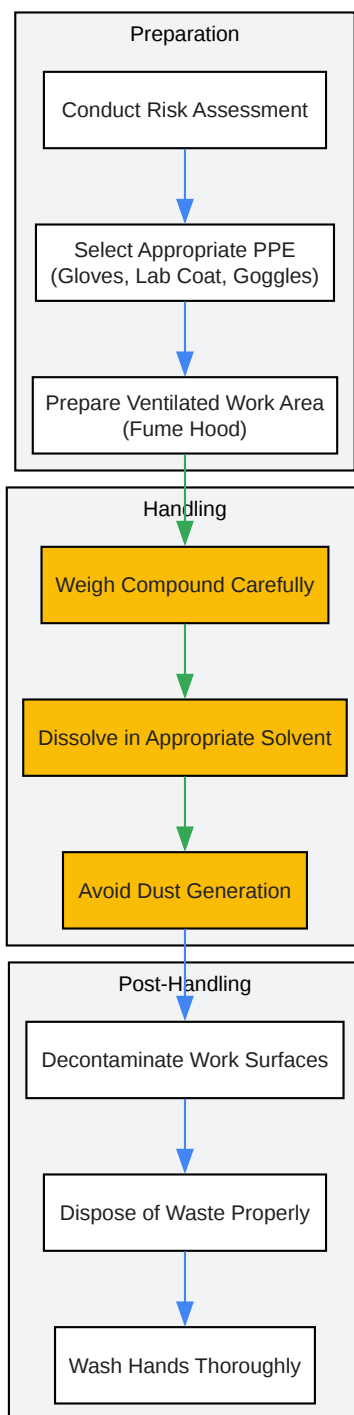
Cabergoline is a potent pharmaceutical compound with significant physiological effects. Accidental ingestion may lead to symptoms similar to those observed in clinical use, such as nausea, vomiting, and abdominal cramps. --INVALID-LINK--

Toxicity Data	Result	Reference
Acute Oral Toxicity	Harmful if swallowed. (Based on animal data)	--INVALID-LINK--
Genetic Toxicity	Not mutagenic in bacterial and mammalian cell assays.	--INVALID-LINK--
Carcinogenicity	Not listed as a carcinogen by IARC, NTP, or OSHA.	--INVALID-LINK--
Reproductive Toxicity	May be harmful to breast-fed children.	--INVALID-LINK--

Section 4: Experimental Protocols

Safe Handling Workflow

The following diagram outlines the recommended workflow for handling **Cabergoline-d5** in a laboratory setting.



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Caption: Recommended safe handling workflow for **Cabergoline-d5**.

First Aid Measures

Detailed procedures for emergency situations are outlined below.

Exposure Route	First Aid Protocol
Inhalation	Move person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
Skin Contact	Immediately wash skin with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Protocol synthesized from multiple Cabergoline SDS sources.--INVALID-LINK--, --INVALID-LINK--

Accidental Release Measures

In the event of a spill, follow these procedures:

- Evacuate non-essential personnel from the area.
- Wear appropriate personal protective equipment (PPE), including a respirator, chemical-resistant gloves, and safety goggles.
- Contain the spill using an inert absorbent material.
- Clean up the spill using a method that does not generate dust (e.g., wet wipe or HEPA-filtered vacuum).

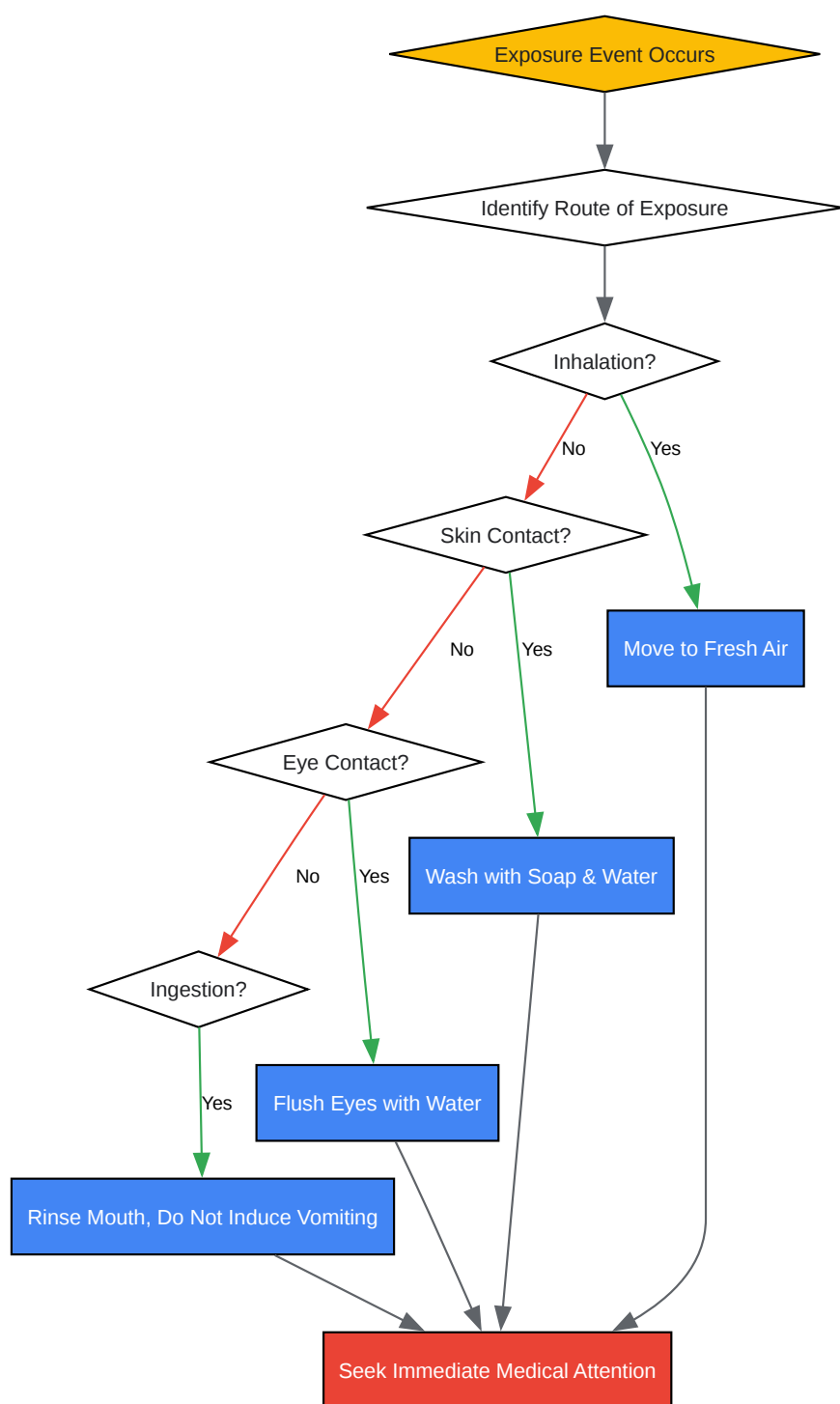
- Place all contaminated materials into a sealed container for proper disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

Section 5: Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are crucial for minimizing exposure.

Control Parameter	Recommendation
Engineering Controls	Work in a well-ventilated area, preferably a chemical fume hood.
Eye/Face Protection	Wear chemical safety goggles.
Skin Protection	Wear a lab coat and chemical-resistant gloves (e.g., nitrile).
Respiratory Protection	If dust is generated, use a NIOSH-approved respirator.

Emergency Response Logic



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Caption: Decision-making workflow for first aid response to exposure.

Section 6: Storage and Disposal

Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area. Keep away from incompatible materials such as strong oxidizing agents. --INVALID-LINK--

Disposal: Dispose of waste in accordance with all applicable federal, state, and local regulations. This material may be disposed of through a licensed hazardous waste disposal company. --INVALID-LINK--

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a formal Safety Data Sheet. Researchers should always consult the most current SDS for any chemical before use and perform a thorough risk assessment.

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